

Application Notes and Protocols: Pilabactam Minimum Inhibitory Concentration (MIC) Assay

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Compound of Interest

Compound Name:	Pilabactam
CAS No.:	2410688-60-5
Cat. No.:	B15565543

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Introduction

These application notes provide a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of **Pilabactam**, a novel antimicrobial agent. The MIC is the lowest concentration of an antimicrobial drug that inhibits the visible growth of a microorganism after overnight incubation.[1][2] This protocol is based on the widely accepted broth microdilution method, consistent with the guidelines from the European Committee on Antimicrobial Susceptibility Testing (EUCAST) and the International Standards Organisation (ISO).[1][3] Given the novelty of **Pilabactam**, this protocol serves as a foundational method that should be optimized and validated for specific bacterial strains and experimental conditions.

While the precise mechanism of action for **Pilabactam** is not yet fully elucidated, it is hypothesized to function as a β -lactamase inhibitor. β -lactamase inhibitors work by inactivating bacterial β -lactamase enzymes, which are responsible for degrading β -lactam antibiotics.[4][5] By inhibiting these enzymes, compounds like **Pilabactam** can restore the efficacy of β -lactam antibiotics against resistant bacteria.[4][5]

Data Presentation

Quantitative results from the **Pilabactam** MIC assay should be recorded in a structured format to facilitate analysis and comparison. The following table provides a template for data collection.

Bacterial Strain	Pilabactam Concentration (µg/mL)	Growth (Visible)	No Growth (Inhibited)	MIC (µg/mL)
[Example: E. coli ATCC 25922]	128			
	64			
	32			
	16			
	8			
	4			
	2			
	1			
	0.5			
	0.25			
	0.125			
	0 (Control)			
[Test Strain 2]	...			

Experimental Protocol: Broth Microdilution MIC Assay for Pilabactam

This protocol details the steps for performing a broth microdilution assay to determine the MIC of **Pilabactam** against a target bacterial strain.

Materials

- **Pilabactam** (stock solution of known concentration)
- 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB)[6]
- Bacterial inoculum
- Sterile saline (0.85% w/v)
- Spectrophotometer
- Incubator (37°C)[2][6]
- Multichannel pipette
- Sterile pipette tips and reagent reservoirs

Methodology

1. Preparation of **Pilabactam** Dilutions:

- Prepare a serial two-fold dilution of **Pilabactam** in CAMHB directly in the 96-well microtiter plate.
- Start by adding 100 μ L of CAMHB to wells in columns 2 through 12.
- Add 200 μ L of the starting **Pilabactam** concentration to the wells in column 1.
- Perform a serial dilution by transferring 100 μ L from column 1 to column 2, mixing well, and then transferring 100 μ L from column 2 to column 3, and so on, until column 11. Discard 100 μ L from column 11.
- Column 12 will serve as the growth control and will contain only CAMHB and the bacterial inoculum.

2. Preparation of Bacterial Inoculum:

- From a fresh agar plate, select several morphologically similar bacterial colonies and suspend them in sterile saline.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL. This can be verified using a spectrophotometer at a wavelength of 625 nm.
- Dilute the adjusted bacterial suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.[2]

3. Inoculation of the Microtiter Plate:

- Add 100 μ L of the final bacterial inoculum to each well of the microtiter plate (columns 1-12). This will bring the total volume in each well to 200 μ L.
- The final concentration of **Pilabactam** will now be half of the initial concentrations prepared in step 1.

4. Incubation:

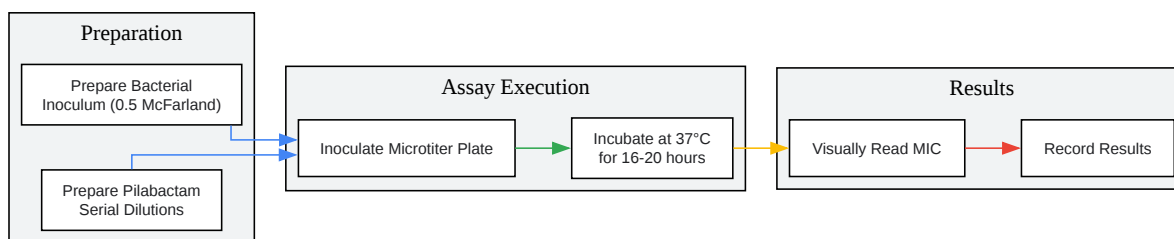
- Cover the microtiter plate and incubate at 37°C for 16-20 hours in ambient air.[2][6]

5. Determination of MIC:

- Following incubation, visually inspect the microtiter plate for bacterial growth. The MIC is the lowest concentration of **Pilabactam** at which there is no visible growth (i.e., the first clear well).
- The growth control (column 12) should show distinct turbidity. A sterility control (a well with only CAMHB) should remain clear.

Visualizations

Experimental Workflow for Pilabactam MIC Assay



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Caption: Workflow for the **Pilabactam** Minimum Inhibitory Concentration (MIC) assay.

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